Spectroscopic Analysis of Endiandric Acid A: A Technical Whitepaper

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Compound of Interest

Compound Name:	*Endiandric acid A*
CAS No.:	*74591-03-0*
Cat. No.:	*B12785723*

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Abstract

Endiandric acid A is a complex polycyclic natural product isolated from the Australian plant Endiandra introrsa.[1][2] Its unique tetracyclic core and stereochemistry, which arise from a hypothesized non-enzymatic cascade of electrocyclization reactions, make it a subject of significant interest in natural product chemistry.[1][2] The definitive elucidation of such a complex structure relies heavily on a coordinated application of modern spectroscopic techniques. This technical guide provides an in-depth analysis of the key spectroscopic data from Mass Spectrometry (MS), Infrared (IR) Spectroscopy, and Nuclear Magnetic Resonance (NMR) Spectroscopy that are instrumental in the structural confirmation of **Endiandric acid A**. Detailed experimental protocols and tabulated data are presented to serve as a comprehensive resource for researchers in natural product analysis and drug discovery.

Spectroscopic Data Analysis

The structural elucidation of **Endiandric acid A**, a molecule with the molecular formula $C_{21}H_{22}O_2$, is a quintessential example of applying fundamental spectroscopic principles to a

complex natural product.[1][3]

Mass Spectrometry (MS)

High-resolution mass spectrometry is crucial for determining the elemental composition of an unknown compound. For **Endiandric acid A**, MS analysis confirms the molecular formula and provides valuable clues about the structure through its fragmentation patterns.

- Molecular Ion: The mass spectrum shows a distinct molecular ion peak (M^+) corresponding to a molecular weight of 306.40 g/mol , which is consistent with the formula $C_{21}H_{22}O_2$.[1]
- Fragmentation Pattern: The fragmentation of endiandric acid derivatives is characteristic. A notable fragmentation involves the loss of a benzene moiety, resulting in a significant M-78 peak. Another key fragmentation is the subsequent loss of an acetic acid group, which helps to identify the side chain.[4]

Infrared (IR) Spectroscopy

IR spectroscopy is a powerful and rapid method for identifying the functional groups present in a molecule. The IR spectrum of **Endiandric acid A** clearly indicates the presence of a carboxylic acid.

- O-H Stretch: A very broad absorption band is observed in the region of 3300-2500 cm^{-1}, centered around 3000 cm^{-1}.[5] This is the hallmark of a hydrogen-bonded hydroxyl group within a carboxylic acid dimer.[5][6]
- C=O Stretch: An intense, sharp absorption band appears between 1760-1690 cm^{-1}.[5] For dimeric carboxylic acids, this peak is typically centered around 1710 cm^{-1}.[6][7] This confirms the presence of the carbonyl group.
- C-O Stretch: A band corresponding to the carbon-oxygen single bond stretch of the carboxylic acid is found in the 1320-1210 cm^{-1} region.[5]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides the most detailed information, revealing the carbon-hydrogen framework and the connectivity of the entire molecule.

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- ^{13}C NMR Spectroscopy: The ^{13}C NMR spectrum gives direct information about the carbon skeleton.[8] Saturated aliphatic carbons typically resonate in the 10-50 ppm range.[9] Carbons in aromatic rings and double bonds appear between 110-160 ppm, while the carboxyl carbon is significantly downfield, typically in the 165-185 ppm region.[6][9] The spectrum of tetracyclic endiandric acids characteristically shows 11 or 12 methine signals and one to two methylene signals for the core structure.[4]

- ^{1}H NMR Spectroscopy: The ^{1}H NMR spectrum provides information on the chemical environment of the protons. The acidic proton of the carboxylic acid is highly deshielded and appears as a broad singlet far downfield, often around 12 δ.[6][7] Protons on the phenyl group are found in the aromatic region (typically 7-8 δ). Olefinic protons attached to the tetracyclic core appear in the 5-6 δ range, and the aliphatic protons of the rings resonate further upfield.[10]

Summary of Spectroscopic Data

The quantitative data derived from the spectroscopic analysis of **Endiandric acid A** are summarized in the tables below for clarity and comparative purposes.

Table 1: Mass Spectrometry Data for **Endiandric Acid A**

Parameter	Value	Reference
Molecular Formula	**$C_{21}H_{22}O_2$**	**[1]**
Molecular Weight	306.40 g/mol	[1]

| Key Fragments (m/z) | M^+, $[M-78]^+$ |[4] |

Table 2: Infrared (IR) Spectroscopy Data for **Endiandric Acid A**

Functional Group	Absorption Range (cm^{-1})	Description	Reference
Carboxylic Acid O-H	**3300 - 2500**	**Strong, very broad**	**[5][6]**
Carboxylic Acid C=O	1760 - 1690	Strong, sharp	[5][7]

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| Carboxylic Acid C-O | 1320 - 1210 | Medium |[5] |

Table 3: Typical ^{13}C NMR Chemical Shift Ranges for **Endiandric Acid A**

Carbon Type	Chemical Shift (δ, ppm)	Reference
R-COOH	**165 - 185**	**[6][9]**
Aromatic / Alkene	110 - 160	[8]

| Aliphatic (CH, CH_2) | 10 - 55 |[9] |

Table 4: Typical ^{1}H NMR Chemical Shift Ranges for **Endiandric Acid A**

Proton Type	Chemical Shift (δ, ppm)	Reference
RCO-OH	**~12.0**	**[6][7]**
Aromatic (Ph-H)	7.0 - 8.0	[10]
Alkene (C=C-H)	5.0 - 6.0	[10]

| Aliphatic (Cyclic) | 1.0 - 4.0 |[11] |

Experimental Protocols

Standardized protocols are essential for obtaining high-quality, reproducible spectroscopic data. The following methodologies are typical for the analysis of polycyclic natural products like **Endiandric acid A**.

Sample Preparation

Endiandric acid A is isolated from the leaves of Endiandra introrsa.[1] The dried and powdered plant material undergoes solvent extraction followed by chromatographic techniques to yield the pure compound.

Mass Spectrometry (MS)

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- Instrumentation: A high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) is used, often coupled with a chromatographic system like GC or LC for sample introduction.[12]
- Ionization: For natural products, soft ionization techniques such as Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI) are commonly employed to keep the molecular ion intact.[13]
- Analysis: The instrument is calibrated, and data is acquired in full scan mode to detect the molecular ion. Tandem MS (MS/MS) experiments are then performed to induce fragmentation and analyze the resulting daughter ions, which aids in structural elucidation. [14]

Infrared (IR) Spectroscopy

- Sample Preparation (KBr Pellet Method):
  - Approximately 1-2 mg of the solid **Endiandric acid A** sample is finely ground using an agate mortar and pestle.
  - The ground sample is mixed with about 100-200 mg of dry, IR-grade potassium bromide (KBr).
  - The mixture is placed into a pellet die and pressed under high pressure using a hydraulic press to form a transparent or translucent pellet.
- Analysis: The KBr pellet is placed in the sample holder of an FTIR spectrometer, and the spectrum is recorded over the range of 4000-400 cm^{-1}.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: 5-10 mg of pure **Endiandric acid A** is dissolved in approximately 0.5-0.7 mL of a deuterated solvent (e.g., chloroform-d, $CDCl_3$) in a standard 5 mm NMR tube. Tetramethylsilane (TMS) is often added as an internal standard (0 ppm).
- ^1H NMR Acquisition: A 1D proton NMR spectrum is acquired. Key parameters include a sufficient number of scans for a good signal-to-noise ratio, a relaxation delay of 1-2 seconds, and a spectral width covering the expected proton chemical shift range (e.g., 0-15 ppm).

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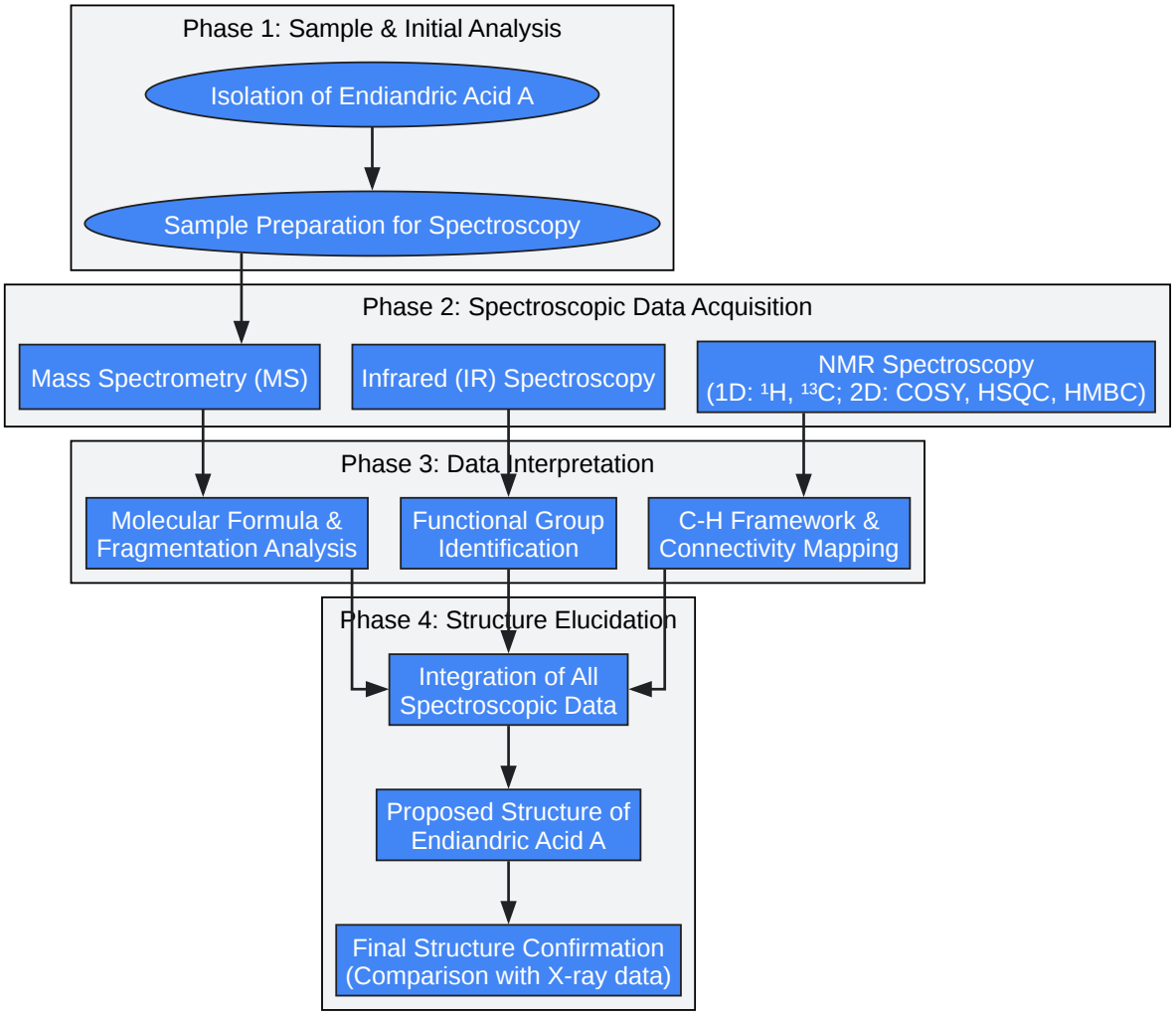
- ^{13}C NMR Acquisition: A 1D carbon spectrum is acquired using proton decoupling to simplify the spectrum to singlets for each unique carbon.[8] A longer relaxation delay and a greater number of scans are typically required due to the low natural abundance and lower gyromagnetic ratio of the ^{13}C nucleus.[15]

- 2D NMR Experiments: To establish connectivity, a suite of 2D NMR experiments is performed, including COSY (H-H correlation), HSQC (direct H-C correlation), and HMBC (long-range H-C correlation). These are essential for unambiguously assigning all proton and carbon signals and confirming the final structure.[16]

Spectroscopic Analysis Workflow Visualization

The logical progression from an isolated natural product to its confirmed chemical structure is a multi-step process. The following diagram illustrates the typical workflow for the spectroscopic analysis of a novel compound like **Endiandric acid A**.

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Caption: Workflow for the spectroscopic structure elucidation of **Endiandric Acid A**.

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